

Navigating the Solubility Landscape of 3,5-Difluorobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Difluorobenzoic acid

Cat. No.: B1295007

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

3,5-Difluorobenzoic acid is a key building block in the synthesis of pharmaceuticals and agrochemicals. Its solubility in various organic solvents is a critical parameter for process development, purification, formulation, and quality control. This technical guide addresses the notable gap in publicly available quantitative solubility data for **3,5-Difluorobenzoic acid**. In lieu of a comprehensive data repository, this document provides a detailed, best-practice experimental protocol for determining the solubility of **3,5-Difluorobenzoic acid** in organic solvents. Furthermore, it presents a standardized template for the systematic recording and presentation of experimentally derived solubility data. This guide is intended to empower researchers to generate reliable and reproducible solubility profiles tailored to their specific needs.

Introduction

3,5-Difluorobenzoic acid (CAS No. 455-40-3) is a fluorinated aromatic carboxylic acid. The presence of two fluorine atoms on the benzene ring significantly influences its physicochemical properties, including its acidity, lipophilicity, and crystal packing, all of which impact its solubility. A thorough understanding of its solubility behavior in a range of organic solvents, from polar to non-polar, is essential for its effective application in synthetic chemistry and pharmaceutical sciences.

Despite its importance, a comprehensive search of scientific literature and chemical databases reveals a scarcity of quantitative solubility data for **3,5-Difluorobenzoic acid** in common organic solvents. This guide provides a robust framework for researchers to systematically determine and document this vital information.

Quantitative Solubility Data

As of the compilation of this guide, extensive quantitative solubility data for **3,5-Difluorobenzoic acid** across a range of organic solvents at various temperatures is not readily available in peer-reviewed literature or public databases. To facilitate standardized data collection and comparison, the following template table is provided for researchers to populate with their experimental findings.

Table 1: Experimental Solubility of **3,5-Difluorobenzoic Acid**

Solvent Class	Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method of Analysis
Alcohols	Methanol	25	HPLC/UV-Vis		
Ethanol	25	HPLC/UV-Vis			
Isopropanol	25	HPLC/UV-Vis			
Ketones	Acetone	25	HPLC/UV-Vis		
Methyl Ethyl Ketone	25	HPLC/UV-Vis			
Esters	Ethyl Acetate	25	HPLC/UV-Vis		
Ethers	Tetrahydrofuran	25	HPLC/UV-Vis		
1,4-Dioxane	25	HPLC/UV-Vis			
Chlorinated	Dichloromethane	25	HPLC/UV-Vis		
Hydrocarbons	Toluene	25	HPLC/UV-Vis		
Heptane	25	HPLC/UV-Vis			

Experimental Protocol for Solubility Determination

The following section details a comprehensive experimental protocol for the determination of the equilibrium solubility of **3,5-Difluorobenzoic acid** in organic solvents using the widely accepted isothermal shake-flask method.

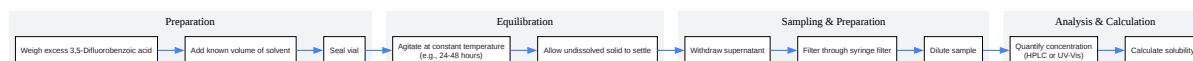
Materials and Equipment

- **3,5-Difluorobenzoic acid** (purity $\geq 98\%$)
- Selected organic solvents (analytical grade or higher)
- Volumetric flasks and pipettes (calibrated)

- Analytical balance (± 0.1 mg)
- Vials with screw caps and PTFE septa
- Thermostatic shaker or orbital incubator
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Syringes
- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis detector or a UV-Vis spectrophotometer
- Centrifuge (optional)

Experimental Workflow

The general workflow for the experimental determination of solubility is depicted in the following diagram.



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Figure 1: Experimental workflow for solubility determination.

Step-by-Step Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **3,5-Difluorobenzoic acid** to a series of vials. The presence of undissolved solid is crucial to ensure that a saturated solution is achieved.
 - Accurately dispense a known volume of the selected organic solvent into each vial.

- Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures for a sufficient duration to reach equilibrium. A period of 24 to 48 hours is generally recommended, but the optimal time should be determined experimentally by taking measurements at different time points (e.g., 24, 48, and 72 hours) until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for a sufficient time to allow the excess solid to sediment. Centrifugation at the equilibration temperature can also be employed to facilitate separation.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the collected sample through a syringe filter that is compatible with the solvent into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.
- Quantification:
 - Dilute the filtered sample with a known volume of the same solvent to a concentration that falls within the linear range of the analytical method.
 - Analyze the diluted sample using a validated analytical method to determine the concentration of **3,5-Difluorobenzoic acid**.
 - HPLC Analysis: A reverse-phase HPLC method with UV detection is often suitable. A C18 column with a mobile phase consisting of a mixture of an aqueous buffer (e.g., phosphate buffer with adjusted pH) and an organic solvent (e.g., acetonitrile or methanol) is a common starting point. The detection wavelength can be set at one of the absorption maxima of **3,5-Difluorobenzoic acid** (e.g., around 230 nm). A calibration

curve must be prepared using standard solutions of **3,5-Difluorobenzoic acid** of known concentrations in the same solvent.

- UV-Vis Spectrophotometry: This method can be used if **3,5-Difluorobenzoic acid** is the only absorbing species in the solution. The absorbance of the diluted sample is measured at the wavelength of maximum absorbance (λ_{max}). The concentration is determined using a calibration curve prepared with standard solutions.
- Calculation of Solubility:
 - From the determined concentration of the diluted sample and the dilution factor, calculate the concentration of **3,5-Difluorobenzoic acid** in the original saturated solution.
 - Express the solubility in desired units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Conclusion

While a comprehensive, pre-existing dataset on the solubility of **3,5-Difluorobenzoic acid** in organic solvents is currently lacking in the public domain, this guide provides the necessary tools for researchers to generate this critical data in a systematic and reproducible manner. The detailed experimental protocol for the shake-flask method, coupled with the standardized data presentation format, will facilitate the generation of high-quality solubility profiles. This, in turn, will aid in the efficient design of synthetic routes, purification strategies, and formulation development involving this important fluorinated building block. The adoption of a standardized methodology will also enable more meaningful comparisons of data across different research and development laboratories.

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